

Application Note: Quantification of Noscapine in Plasma Samples by LC-MS

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Compound of Interest

Compound Name: Noscapine-13C,d3

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Introduction

Noscapine, a phthalideisoquinoline alkaloid found in opium, is primarily used as an antitussive agent. Recent studies have also highlighted its potential as an anti-tumor agent, leading to increased interest in its pharmacokinetic properties.^{[1][2][3]} Accurate and sensitive quantification of noscapine in biological matrices such as plasma is crucial for pharmacokinetic studies, drug monitoring, and formulation development.^{[1][4]} This application note provides a detailed protocol for the quantification of noscapine in plasma samples using Liquid Chromatography-Mass Spectrometry (LC-MS), a technique renowned for its high sensitivity and selectivity.

Experimental Protocols

This section details the necessary materials, reagents, and procedures for the successful quantification of noscapine in plasma.

Materials and Reagents

- Noscapine hydrochloride (Reference Standard)
- Papaverine or Diphenhydramine (Internal Standard)
- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Ammonium Acetate
- Formic Acid
- 1-Octane Sulfonic Acid
- Deionized Water (18.2 MΩ·cm)
- Human Plasma (blank, sourced from a certified vendor)
- Solid Phase Extraction (SPE) Cartridges (e.g., C18)
- Microcentrifuge tubes
- Volumetric flasks and pipettes

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer with an Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) source
- Analytical Column (e.g., Waters Sunfire C18, 250 x 4.6 mm, 5 μm; or Diamonsil C18)

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve noscapine hydrochloride and the internal standard (IS), papaverine or diphenhydramine, in methanol to prepare individual primary stock solutions of 1 mg/mL.

- **Working Standard Solutions:** Prepare serial dilutions of the nospapine primary stock solution with a 50:50 mixture of acetonitrile and water to create working standard solutions at concentrations ranging from 1 ng/mL to 1000 ng/mL.
- **Internal Standard Working Solution:** Dilute the internal standard primary stock solution with the same diluent to a final concentration of 100 ng/mL.

Sample Preparation

Choose one of the following validated methods for plasma sample preparation:

Method 1: Protein Precipitation (PPT)

- Aliquot 100 µL of plasma sample into a microcentrifuge tube.
- Add 20 µL of the internal standard working solution (100 ng/mL).
- Add 300 µL of cold acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS system.

Method 2: Liquid-Liquid Extraction (LLE)

- To 200 µL of plasma in a glass tube, add 20 µL of the internal standard working solution.
- Add 1 mL of diethyl ether and vortex for 2 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the organic layer to a new tube and evaporate to dryness.

- Reconstitute the residue in 100 μ L of mobile phase for LC-MS analysis.

Method 3: Solid-Phase Extraction (SPE)

- Condition a C18 SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water.
- Mix 500 μ L of plasma with 50 μ L of the internal standard and 500 μ L of 0.1M phosphate buffer (pH 6).
- Load the mixture onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of water.
- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness and reconstitute in 100 μ L of mobile phase.

LC-MS Parameters

The following are recommended starting conditions that may require optimization based on the specific instrumentation used.

Liquid Chromatography Conditions

Parameter	Condition 1	Condition 2
Column	Waters Sunfire C18 (250 x 4.6 mm, 5 µm)	Diamonsil C18
Mobile Phase A	0.1% Formic acid in Water	20 mM Ammonium Acetate, pH 4.5
Mobile Phase B	Acetonitrile	Acetonitrile
Gradient	80:20 (A:B) isocratic or a suitable gradient	80:20 (A:B) isocratic
Flow Rate	0.8 mL/min	1.0 mL/min
Injection Volume	10-50 µL	10 µL
Column Temperature	45°C	Ambient

Mass Spectrometry Conditions

Parameter	Setting
Ionization Mode	ESI Positive or APCI Positive
Capillary Voltage	2.6 kV
Cone Gas Flow	50 L/h
Desolvation Gas Flow	800 L/h
Source Temperature	145°C
Desolvation Temp.	400°C
Scan Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	See Table 1

Table 1: MRM Transitions for Noscapine and Internal Standards

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Noscapine	414.1	220.1
Papaverine (IS)	340.1	325.1
Diphenhydramine(IS)	256.2	167.1

Note: The exact m/z values may need to be optimized.

Quantitative Data Summary

The following tables summarize the performance characteristics of previously validated LC-MS methods for noscapine quantification in plasma.

Table 2: Linearity and Sensitivity

Linearity Range (ng/mL)	LLOQ (ng/mL)	Reference
0.1 - 100	0.1	
7.2 - 270	7.2	
1 - 100	1	
390 - 50,000	390	

Table 3: Accuracy and Precision

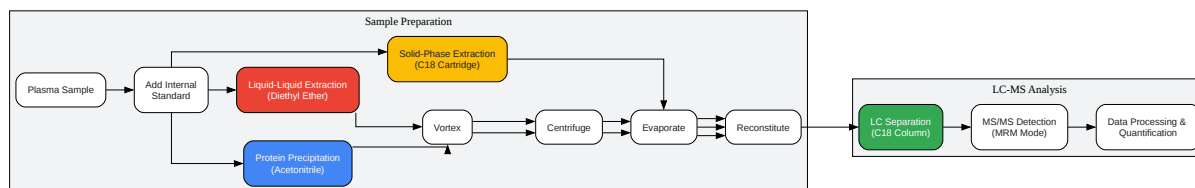
QC Level (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%RE)	Reference
Low, Mid, High	< 6.7%	< 6.7%	< 3.0%	
Low, Mid, High	< 15%	< 15%	89 - 114%	

Table 4: Recovery

Extraction Method	Recovery (%)	Reference
Liquid-Liquid Extraction	~80%	
Solid-Phase Extraction	> 82%	
Protein Precipitation	~80%	

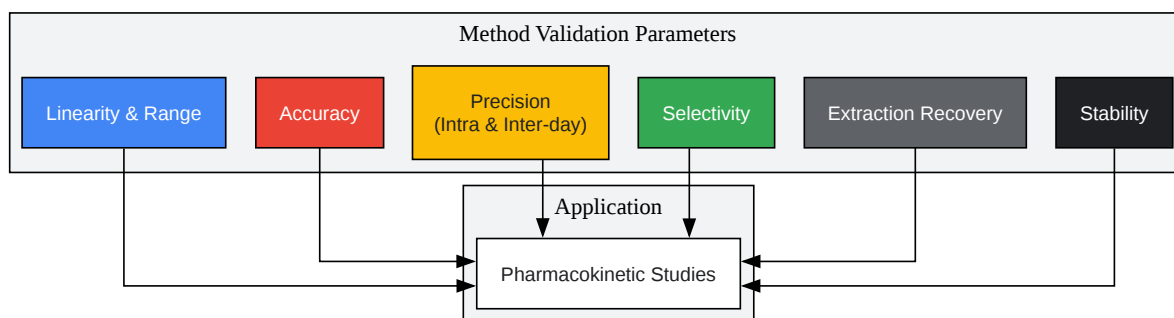
Visualizations

The following diagrams illustrate the experimental workflow for quantifying nescapine in plasma samples.



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Caption: Experimental workflow for nescapine quantification.



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Caption: Key validation parameters for the LC-MS method.

Conclusion

The LC-MS method detailed in this application note provides a robust and sensitive approach for the quantification of noscapine in plasma samples. The described protocols for sample preparation, chromatographic separation, and mass spectrometric detection, along with the provided quantitative data, offer a solid foundation for researchers in various fields. Proper method validation is essential to ensure the reliability of the results for pharmacokinetic and other quantitative studies.

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